

How to refine Savvy's AI-generated summaries

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Compound of Interest

Compound Name: Savvy

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Savvy AI Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals refine AI-generated summaries from **Savvy AI**.

Troubleshooting Guides & FAQs

This section addresses common issues users may encounter when generating and refining summaries with **Savvy AI**.

FAQs

- Why do the AI-generated summaries sometimes sound unnatural or robotic? AI-generated text can sometimes be overly formal, use repetitive sentence structures, or include awkward phrasing.[1][2] This is because the AI learns from vast amounts of text data and may adopt a generic and overly formal style. To address this, you can use AI humanizing tools to make the text sound more natural and conversational.[1][2] These tools can help by varying sentence structure, improving flow, and adding natural transitions.[2]
- How can I ensure the factual accuracy of the summaries? It is crucial to fact-check all AI-generated content, as these systems can sometimes misrepresent information or even generate plausible-sounding falsehoods.[3][4][5][6] A key step is to manually verify all citations provided by the AI.[3] This involves searching for each source in academic databases like Google Scholar, publisher websites, and your library's search tools to confirm

their existence and relevance.[3] It is also important to read the original sources to ensure the AI has not misrepresented the content.[3]

- What should I do if the AI summary seems to overgeneralize findings? AI models have been found to overgeneralize research findings in a significant number of cases.[5] If you suspect a summary is making overly broad claims, it is essential to cross-reference the information with multiple reputable sources, such as peer-reviewed journals and academic databases.[4] This will help you validate the accuracy of the information and ensure a more nuanced representation of the research.
- How can I improve the quality of summaries for long documents? For lengthy documents that may exceed the AI's context window, two common techniques are iterative refinement and the map/reduce approach.[7] Iterative refinement involves generating a summary for the first section and then sequentially refining that summary with information from subsequent sections.[7] The map/reduce approach involves summarizing smaller chunks of the document in parallel and then creating a final summary of those summaries.[7]
- How should I disclose the use of **Savvy** AI in my research? When using AI tools in your research, it is important to disclose their use transparently.[8] This includes specifying the name and version of the AI technology used, the date of use, and the role the AI played in your work (e.g., language translation, text generation).[8] You should also describe your role in directing, reviewing, and editing the AI-generated output.[8]

Data on AI Summary Refinement

While specific metrics for **Savvy** AI are not available, the following table summarizes potential improvements based on general best practices for refining AI-generated summaries.

Refinement Step	Potential Improvement in Accuracy	Estimated Time Saved (vs. manual summary)
Initial AI Summary	Baseline	80-90%
Fact-Checking & Verification	10-20% improvement	50-70%
"Humanizing" & Stylistic Editing	5-10% improvement in clarity	40-60%
Iterative Refinement (for long docs)	15-25% improvement in completeness	60-75%

Note: These are estimated figures and can vary based on the complexity of the source material and the specific AI model used.

Experimental Protocols

This section provides detailed methodologies for key refinement processes.

Protocol 1: Manual Verification of AI-Generated Citations

- Extract Citations: Isolate all citations from the AI-generated summary.
- Database Search: For each citation, perform a search across multiple academic databases, including your institution's library, Google Scholar, and the publisher's website.[\[3\]](#)
-
- Content Verification: Once a source is verified, read the original document to ensure the AI's summary accurately reflects the source's content and context.[\[3\]](#)
- Cross-Reference Claims: Compare the information across all verified sources to identify and resolve any contradictions the AI may have missed.[\[3\]](#)

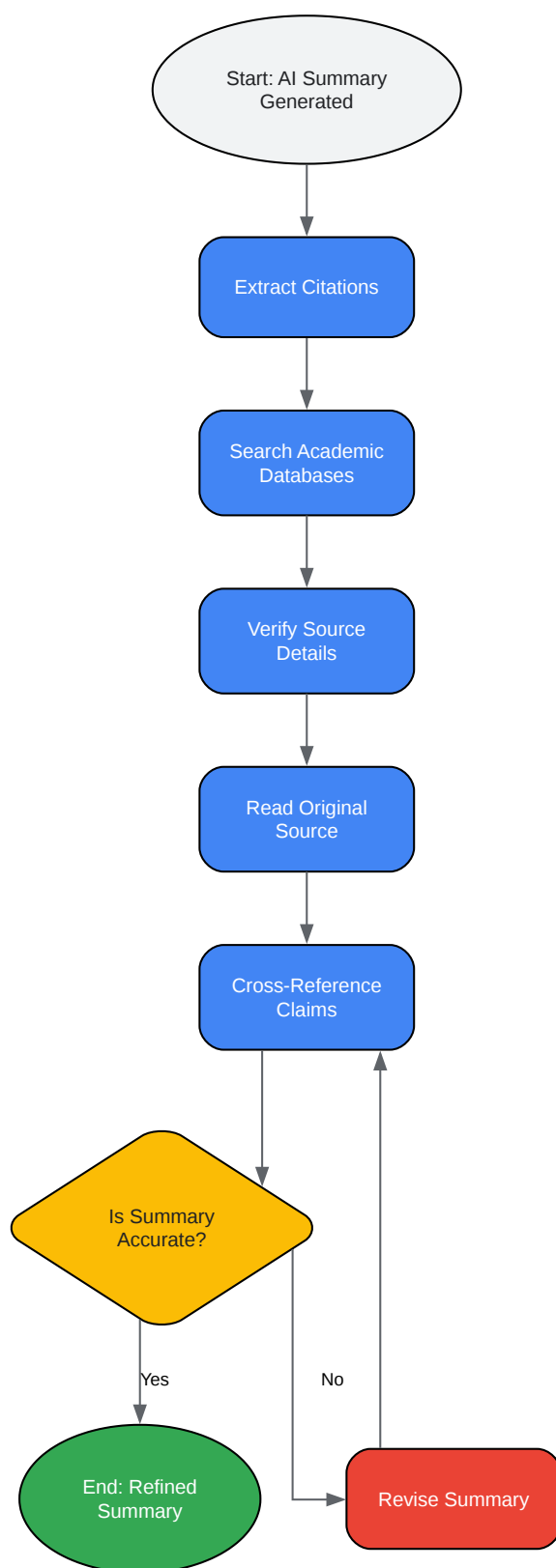
Protocol 2: Iterative Refinement for Long Document Summarization

- Document Segmentation: Divide the long document into logical, smaller sections (e.g., by chapter or major heading).

- Initial Summary Generation: Generate a summary for the first section of the document using **Savvy AI**.
- Iterative Refinement Loop:
 - Provide the initial summary and the next section of the document to the AI.
 - Instruct the AI to refine the existing summary by incorporating the key information from the new section.
- Continuation: Repeat the iterative refinement loop for all subsequent sections of the document.^[7]
- Final Review: Once all sections have been incorporated, perform a final review of the comprehensive summary for coherence, accuracy, and completeness.

Visual Workflows

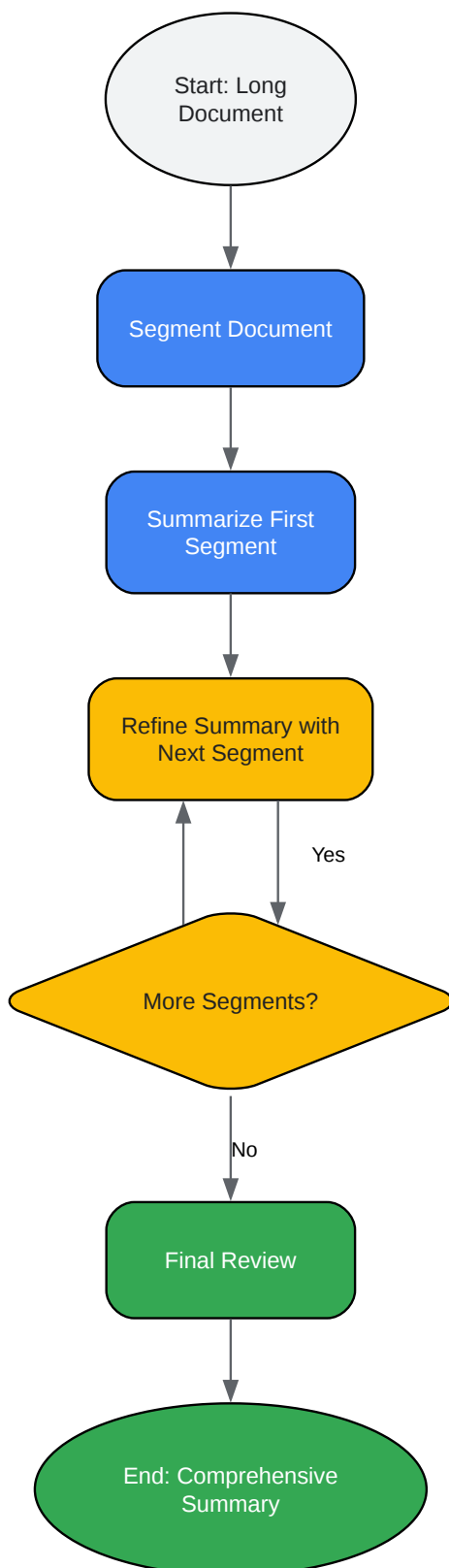
Diagram 1: Factual Verification Workflow



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Caption: Workflow for the factual verification of AI-generated summaries.

Diagram 2: Iterative Refinement Process

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References

- 1. AI Humanizer | Turn AI text into human-like writing [scribbr.com]
- 2. AI Rewrite by Evernote | Humanize AI-Generated Text Instantly [evernote.com]
- 3. anara.com [anara.com]
- 4. Using AI for Research? Fact Check! – USC Information Technology Services [itservices.usc.edu]
- 5. AI in Scientific Research Summaries: Helpful or Harmful? | Technology Networks [technologynetworks.com]
- 6. findarticles.com [findarticles.com]
- 7. Summarization techniques, iterative refinement and map-reduce for document workflows | Google Cloud Blog [cloud.google.com]
- 8. wiley.com [wiley.com]
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